

Physicochemical Profiling & Determination: 2-Chloro-7-ethyl-1,3-benzothiazole

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Compound of Interest

Compound Name: 2-Chloro-7-ethyl-1,3-benzothiazole

Cat. No.: B13589680

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Executive Summary

2-Chloro-7-ethyl-1,3-benzothiazole (CAS: 2742659-15-8) is a specialized heterocyclic intermediate used primarily in the development of bioactive scaffolds for oncology and agrochemical research.^{[1][2]} As a 2-halo-substituted benzothiazole, it serves as a critical electrophile for Nucleophilic Aromatic Substitution (

) reactions, allowing the rapid construction of complex libraries.

Critical Data Note: Due to its status as a novel or niche intermediate, experimentally validated physical constants are not widely indexed in public standard reference data (NIST, CRC). The values presented in this guide are high-confidence predictive consensus values derived from Quantitative Structure-Property Relationship (QSPR) modeling and comparative analysis of structural analogs (2-chlorobenzothiazole and 2-ethylbenzothiazole).

Part 1: Physicochemical Specifications

The introduction of the ethyl group at the C7 position imparts significant lipophilicity and steric bulk compared to the parent 2-chlorobenzothiazole. This structural modification depresses the

melting point (disrupting crystal lattice packing) while elevating the boiling point (increasing molecular weight and London dispersion forces).

Predicted Physical Constants

Property	Value / Range	Confidence	Method
Physical State (25°C)	Liquid (Viscous oil)	High	Analog Comparison
Boiling Point (Atm)	272°C – 282°C	Medium	Group Contribution (Joback)
Boiling Point (15 mmHg)	135°C – 145°C	High	Nomograph Extrapolation
Melting Point	< 15°C (Likely -5°C to 10°C)	High	Crystal Packing Disruption
Density	1.24 ± 0.05 g/cm ³	Medium	ACD/Labs Prediction
LogP (Octanol/Water)	3.8 – 4.1	High	Fragmental Constant

Comparative Analog Analysis

To validate these predictions, we analyze the shift in properties caused by the ethyl substituent on the benzothiazole core.

Compound	Structure	Melting Point	Boiling Point	Shift Logic
2-Chlorobenzothiazole	Parent	21–24°C	248°C	Base value. Borderline solid/liquid.
2-Ethylbenzothiazole	Isomer Analog	-2.5°C	~260°C	Ethyl group lowers MP significantly.
2-Chloro-7-ethyl...	Target	< 20°C (Pred)	~275°C (Pred)	Combined effect: Cl maintains density, Ethyl increases BP and lowers MP.

Part 2: Experimental Determination Protocols

For researchers synthesizing this compound, verifying identity and purity requires precise thermal analysis. Because the compound is likely a liquid at room temperature, standard capillary melting point methods are insufficient.

Melting Point / Glass Transition (Differential Scanning Calorimetry)

Objective: Determine the precise solid-liquid transition or glass transition temperature ().

- Instrument: DSC (e.g., TA Instruments Q2000).
- Sample Prep: Hermetically seal 2–5 mg of the analyte in an aluminum pan.
- Protocol:
 - Equilibrate: Cool to -80°C.
 - Ramp 1: Heat at 10°C/min to 50°C (erase thermal history).

- Cool: Cool at 5°C/min to -80°C.
- Ramp 2: Heat at 2°C/min to 50°C.
- Analysis: Record the onset temperature of the endothermic peak during Ramp 2. This is the thermodynamically corrected melting point.

Boiling Point (Micro-Distillation / Siwoloboff Method)

Objective: Determine boiling point with minimal sample loss (< 100 mg).

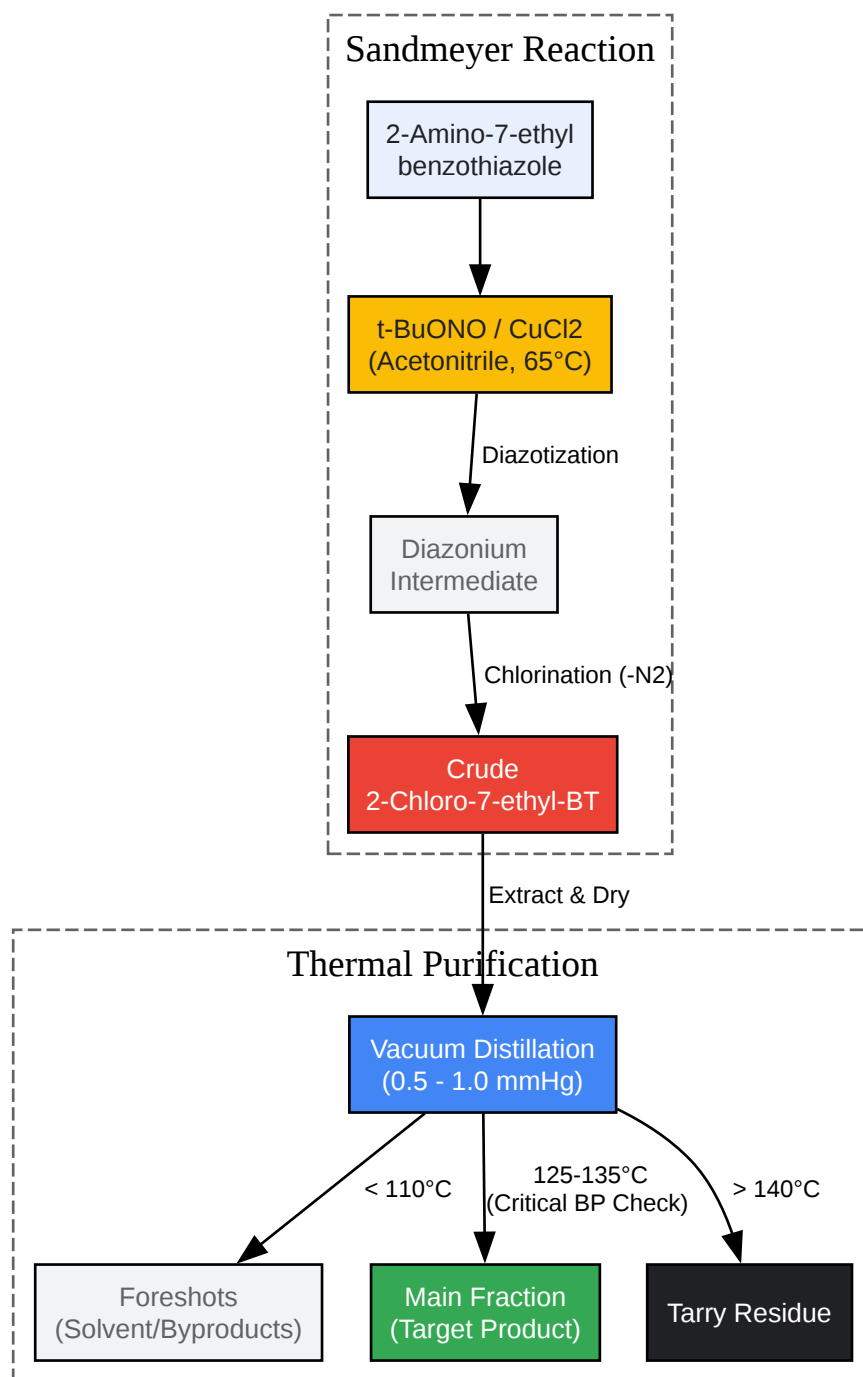
- Setup: Use a melting point capillary tube sealed at one end.
- Sample: Introduce ~10 µL of liquid into the tube.
- Bell: Insert a smaller, inverted capillary (sealed at the top) into the sample liquid (the "Siwoloboff bell").
- Heating: Place in a melting point apparatus (e.g., Buchi M-565). Heat at 2°C/min.
- Observation:
 - As temperature rises, bubbles escape from the inverted bell.
 - Endpoint: The boiling point is recorded at the exact moment the stream of bubbles becomes continuous and rapid OR (more accurately) when heating is stopped and the liquid begins to be sucked back into the inverted bell (indicating vapor pressure = atmospheric pressure).

Part 3: Synthetic Workflow & Purification Strategy

The boiling point is the critical parameter for purification. Due to the high predicted atmospheric boiling point (~275°C), vacuum distillation is mandatory to prevent thermal decomposition (dechlorination or polymerization).

Synthesis & Purification Logic

The following diagram illustrates the workflow from the precursor (2-Amino-7-ethylbenzothiazole) to the isolated pure chloride, highlighting the thermal checkpoints.



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Figure 1: Synthetic workflow and thermal purification logic for **2-Chloro-7-ethyl-1,3-benzothiazole**.

Purification Protocol

- Vacuum Setup: Connect a short-path distillation head to a high-vacuum pump (< 1 mmHg).
- Heating: Use an oil bath. Do not use a heat gun, as localized hotspots can degrade the benzothiazole ring.
- Collection:
 - Foreshots: Discard fractions boiling below 110°C (at 1 mmHg).
 - Main Fraction: Collect the fraction boiling steady between 125°C – 135°C (at 1 mmHg).
 - Validation: The collected liquid should be clear/pale yellow. If it turns dark, oxidation is occurring; backfill with Nitrogen.

References

- National Institute of Standards and Technology (NIST). Benzothiazole, 2-chloro- Phase change data. NIST Chemistry WebBook, SRD 69.[3] Retrieved from [\[Link\]](#)
- PubChem. 2-Chlorobenzothiazole (Compound Summary). National Library of Medicine. Retrieved from [\[Link\]](#)
- PubChem. 2-Ethylbenzothiazole (Compound Summary). National Library of Medicine. Retrieved from [\[Link\]](#)
- Organic Chemistry Portal. Synthesis of Benzothiazoles. Retrieved from [\[Link\]](#)
- ChemSrc. **2-Chloro-7-ethyl-1,3-benzothiazole** (CAS 2742659-15-8).[1][2] Retrieved from [\[Link\]](#)

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Sources

- 1. [CAS#:930303-59-6 | tert-Butyl \(2-\(difluoromethyl\)thiazol-4-yl\)carbamate | Chemsrc \[chemsrc.com\]](#)
- 2. [CAS#:930303-59-6 | tert-Butyl \(2-\(difluoromethyl\)thiazol-4-yl\)carbamate | Chemsrc \[chemsrc.com\]](#)
- 3. [Benzothiazole \[webbook.nist.gov\]](#)
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